

Spectroscopic Data of *o*-Tolyl Benzoate: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *o*-Tolyl benzoate

CAS No.: 617-02-7

Cat. No.: B1583764

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive analysis of the spectroscopic data for ***o*-tolyl benzoate**, a significant chemical intermediate. As a Senior Application Scientist, the following sections will delve into the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data of this compound. The focus will be on not just presenting the data, but on the scientific rationale behind the spectral interpretations, offering insights valuable for structural elucidation and quality control in a research and development setting.

Chemical Structure and Overview

***o*-Tolyl benzoate**, also known as phenyl 2-methylbenzoate, is an aromatic ester. Its structure consists of a benzoate group attached to an *o*-tolyl (2-methylphenyl) group. Understanding its spectroscopic signature is crucial for its identification and for assessing its purity.

Caption: Chemical structure of ***o*-Tolyl Benzoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **o-tolyl benzoate**, both ^1H and ^{13}C NMR provide distinct signals that can be unambiguously assigned.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **o-tolyl benzoate** is characterized by signals in the aromatic and aliphatic regions. The chemical shifts are influenced by the electron-withdrawing nature of the benzoate carbonyl group and the electron-donating methyl group on the tolyl ring.

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Aromatic (Benzoate)	8.15	d	7.8
Aromatic (Benzoate & Toly)	7.19-7.47	m	-
Methyl (Toly)	2.58	s	-

Causality behind Experimental Choices: The choice of a high-field NMR spectrometer (e.g., 400 MHz) is crucial for resolving the complex multiplets in the aromatic region, allowing for a more precise determination of coupling constants and, consequently, a more confident structural assignment. Deuterated chloroform (CDCl_3) is a common solvent of choice due to its ability to dissolve a wide range of organic compounds and its single, well-defined solvent peak that does not interfere with the analyte signals.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information on the different carbon environments within the molecule. The carbonyl carbon of the ester group is characteristically downfield.

Carbon Assignment	Chemical Shift (δ , ppm)
C=O (Carbonyl)	165.7
Aromatic (C-O)	150.8
Aromatic (C-CH ₃)	141.2
Aromatic	132.7, 131.9, 131.1, 129.4, 128.5, 125.9, 125.7, 121.8
CH ₃ (Methyl)	21.9

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **o-tolyl benzoate** will exhibit characteristic absorptions for the ester functional group and the aromatic rings. While a specific spectrum for **o-tolyl benzoate** is not readily available in public databases, its key features can be reliably predicted based on the spectra of similar benzoate esters.^{[1][2]}

Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Intensity
C-H stretch (aromatic)	3100-3000	Weak to Medium
C-H stretch (aliphatic, -CH ₃)	2960-2850	Weak to Medium
C=O stretch (ester)	1730-1715	Strong
C=C stretch (aromatic)	1600-1450	Medium
C-O stretch (ester)	1300-1000	Strong
C-H bend (aromatic)	900-675	Medium to Strong

Expertise & Experience: The strong absorption around 1720 cm⁻¹ is the most diagnostic peak, clearly indicating the presence of a carbonyl group in an ester environment. The conjugation of the carbonyl with the aromatic ring slightly lowers the stretching frequency compared to a non-

conjugated ester. The C-O stretching region often shows two distinct bands, which can be attributed to the C-O-C asymmetric and symmetric stretches of the ester linkage.

Mass Spectrometry (MS)

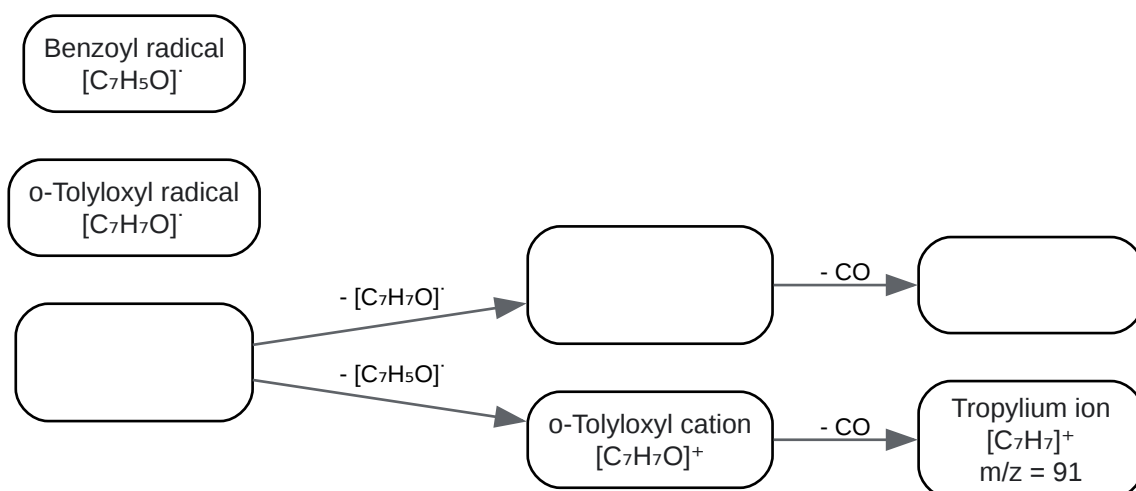
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity. The electron ionization (EI) mass spectrum of **o-tolyl benzoate** shows a distinct molecular ion peak and several characteristic fragment ions.

m/z	Relative Intensity (%)	Proposed Fragment
212	16.5	[M] ⁺ (Molecular Ion)
119	100	[C ₇ H ₅ O] ⁺ (Benzoyl cation)
91	41.71	[C ₇ H ₇] ⁺ (Tropylium ion)
65	13.24	[C ₅ H ₅] ⁺

Trustworthiness: A Self-Validating System: The fragmentation pattern is a logical consequence of the molecule's structure. The most abundant peak (base peak) at m/z 119 corresponds to the highly stable benzoyl cation, formed by the cleavage of the ester bond. The presence of a peak at m/z 91, corresponding to the tropylium ion, is a common feature in the mass spectra of compounds containing a tolyl group.

Fragmentation Pathway

The major fragmentation pathways for **o-tolyl benzoate** under electron ionization can be visualized as follows:



[Click to download full resolution via product page](#)

Caption: Major fragmentation pathways of **o-Tolyl Benzoate** in EI-MS.

Experimental Protocols

Synthesis of o-Tolyl Benzoate

A standard method for the synthesis of **o-tolyl benzoate** is the Schotten-Baumann reaction, which involves the acylation of o-cresol with benzoyl chloride in the presence of a base.

- **Dissolution:** Dissolve o-cresol in a suitable solvent such as dichloromethane or diethyl ether.
- **Basification:** Add an aqueous solution of a base, typically sodium hydroxide, and cool the mixture in an ice bath.
- **Acylation:** Add benzoyl chloride dropwise to the stirred mixture while maintaining the low temperature.
- **Reaction:** Allow the reaction to stir for a designated period, often an hour, at room temperature.
- **Workup:** Separate the organic layer, wash it with dilute acid, water, and brine, and then dry it over an anhydrous salt (e.g., $MgSO_4$).
- **Purification:** Remove the solvent under reduced pressure and purify the crude product by recrystallization or column chromatography to obtain pure **o-tolyl benzoate**.

Spectroscopic Analysis

- NMR Spectroscopy: Dissolve a small amount of the purified **o-tolyl benzoate** in CDCl_3 . Record the ^1H and ^{13}C NMR spectra on a 400 MHz or higher spectrometer.
- IR Spectroscopy: Obtain the IR spectrum of a thin film of the compound on a salt plate (e.g., NaCl) or as a KBr pellet using an FTIR spectrometer.
- Mass Spectrometry: Introduce a dilute solution of the compound into a GC-MS system with an electron ionization source (typically 70 eV).

This comprehensive guide to the spectroscopic data of **o-tolyl benzoate** provides a foundational understanding for researchers and professionals in the field. The detailed analysis of NMR, IR, and MS data, coupled with the rationale behind the interpretations, serves as a valuable resource for compound identification, purity assessment, and further research endeavors.

References

- Brainly.com. Provide the IR spectrum analysis for methyl benzoate. [Online] Available at: [\[Link\]](#)
- Chemistry LibreTexts. Table of Characteristic IR Absorptions. [Online] Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. uanlch.vscht.cz](http://uanlch.vscht.cz) [uanlch.vscht.cz]
- [2. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Spectroscopic Data of o-Tolyl Benzoate: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1583764/docs#spectroscopic-data-of-o-tolyl-benzoate-an-in-depth-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)